

Application Notes and Protocols: Extraction of β -Cryptoxanthin from Adipose Tissue

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Compound of Interest

Compound Name: *beta-Cryptoxanthin*

Cat. No.: *B190861*

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Introduction

Beta-cryptoxanthin (β -cryptoxanthin) is a xanthophyll carotenoid with provitamin A activity that has garnered significant interest for its potential roles in human health, including its antioxidant properties and its inverse association with risks of certain chronic diseases. Adipose tissue serves as a primary storage site for carotenoids, reflecting long-term dietary intake. Accurate quantification of β -cryptoxanthin in adipose tissue is crucial for understanding its physiological functions and its potential as a biomarker. This document provides a detailed protocol for the extraction and quantification of β -cryptoxanthin from adipose tissue, along with relevant biological context.

Data Presentation

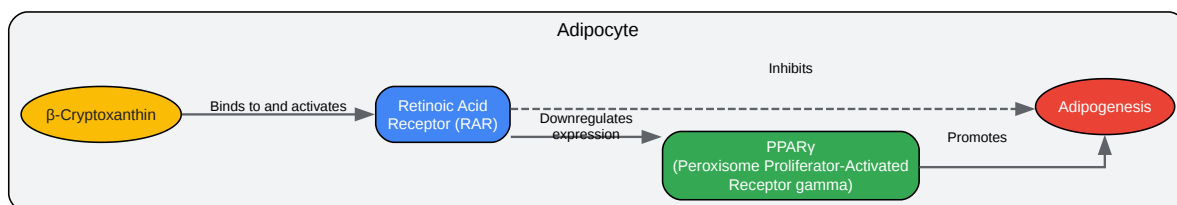
Concentrations of β -cryptoxanthin in human adipose tissue can vary based on dietary habits, lifestyle, and the specific anatomical location of the fat depot. The following table summarizes representative quantitative data for β -cryptoxanthin concentrations found in human adipose tissue.

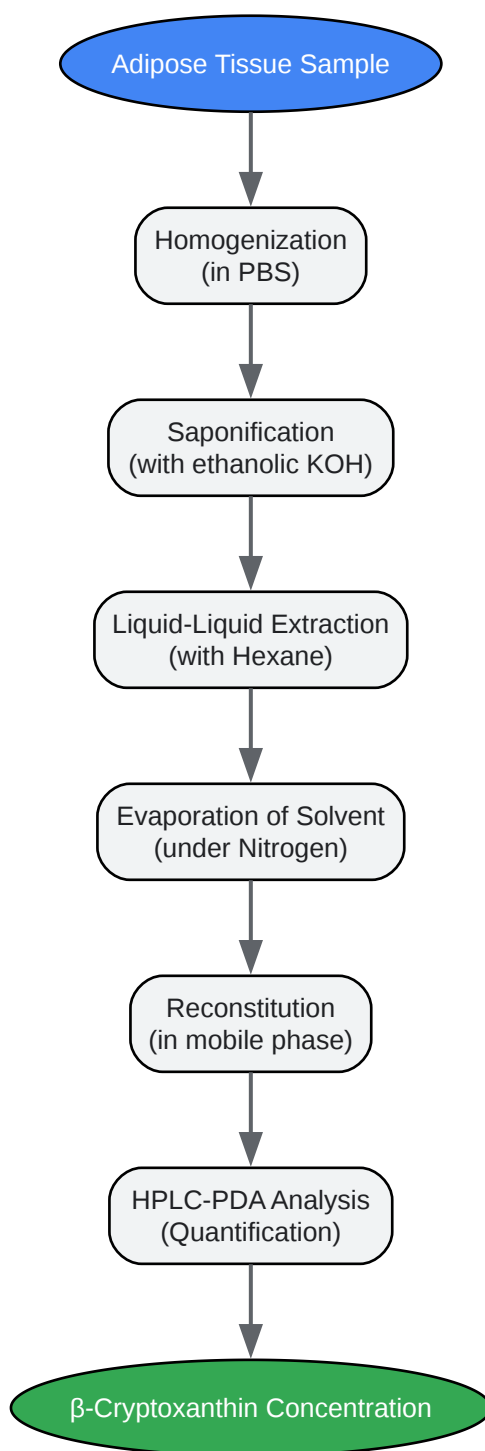
Adipose Tissue Site	β -Cryptoxanthin Concentration ($\mu\text{g/g}$)	Reference
Abdomen	0.15 ± 0.09	[1] [2]
Buttocks	0.12 ± 0.07	[1] [2]
Thigh	0.10 ± 0.06	[1] [2]

Data are presented as mean \pm standard deviation.

Signaling Pathway

Beta-cryptoxanthin has been shown to influence adipogenesis, the process of forming mature fat cells, by interacting with nuclear receptors. Specifically, β -cryptoxanthin can act as a ligand for the Retinoic Acid Receptor (RAR), which in turn modulates the expression of key genes involved in adipocyte differentiation, such as Peroxisome Proliferator-Activated Receptor gamma (PPAR γ).





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References

- 1. Site-specific concentrations of carotenoids in adipose tissue: relations with dietary and serum carotenoid concentrations in healthy adults - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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